

In-Depth Technical Guide on the Crystal Structure Analysis of 2,3-Dihydroxyquinoxaline

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Compound of Interest

Compound Name: 2,3-Dihydroxyquinoxaline

Cat. No.: B1670375

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the crystal structure analysis of **2,3-dihydroxyquinoxaline**, a key heterocyclic compound with significant interest in pharmaceutical and materials science research. This document details experimental protocols for its synthesis and crystallization, presents crystallographic data, and visualizes key experimental and structural aspects.

Experimental Protocols

Synthesis of 2,3-Dihydroxyquinoxaline

A common and effective method for the synthesis of **2,3-dihydroxyquinoxaline** involves the condensation of o-phenylenediamine with oxalic acid.

Materials:

- o-Phenylenediamine
- Oxalic acid dihydrate
- 4 M Hydrochloric acid (HCl)
- Ethanol

- Deionized water
- Standard laboratory glassware (reflux condenser, round-bottom flask, etc.)
- Heating mantle
- Filtration apparatus

Procedure:

- In a round-bottom flask, dissolve o-phenylenediamine and oxalic acid dihydrate in a 4 M solution of hydrochloric acid.
- Attach a reflux condenser and heat the mixture with stirring for approximately 2-3 hours.
- Monitor the reaction progress using thin-layer chromatography (TLC).
- Upon completion, allow the reaction mixture to cool to room temperature.
- Cool the mixture further in an ice bath to facilitate precipitation.
- Collect the solid product by vacuum filtration and wash thoroughly with cold deionized water to remove any remaining acid.
- The crude product can be further purified by recrystallization from ethanol to yield **2,3-dihydroxyquinoxaline** as a crystalline solid.

Single Crystal Growth

The growth of high-quality single crystals is crucial for X-ray diffraction analysis. Slow evaporation is a widely used technique for obtaining suitable crystals of quinoxaline derivatives.

Materials:

- Purified **2,3-dihydroxyquinoxaline**
- High-purity solvent (e.g., ethanol, dimethylformamide (DMF), or a mixture)
- Small, clean vials

- Parafilm

Procedure:

- Prepare a saturated or near-saturated solution of purified **2,3-dihydroxyquinoxaline** in a suitable solvent at room temperature or with gentle heating.
- Filter the solution to remove any particulate impurities.
- Transfer the clear solution to a clean vial.
- Cover the vial with parafilm and perforate it with a few small holes to allow for slow evaporation of the solvent.
- Place the vial in a vibration-free environment at a constant, controlled temperature.
- Monitor the vial over several days to weeks for the formation of single crystals.
- Once crystals of a suitable size and quality have formed, they can be carefully harvested for X-ray diffraction analysis.

Crystallographic Data

The crystallographic data for **2,3-dihydroxyquinoxaline** is available from the Cambridge Crystallographic Data Centre (CCDC) under the deposition number 100806.^[1] However, the detailed quantitative data from this specific entry was not available in the searched public literature.

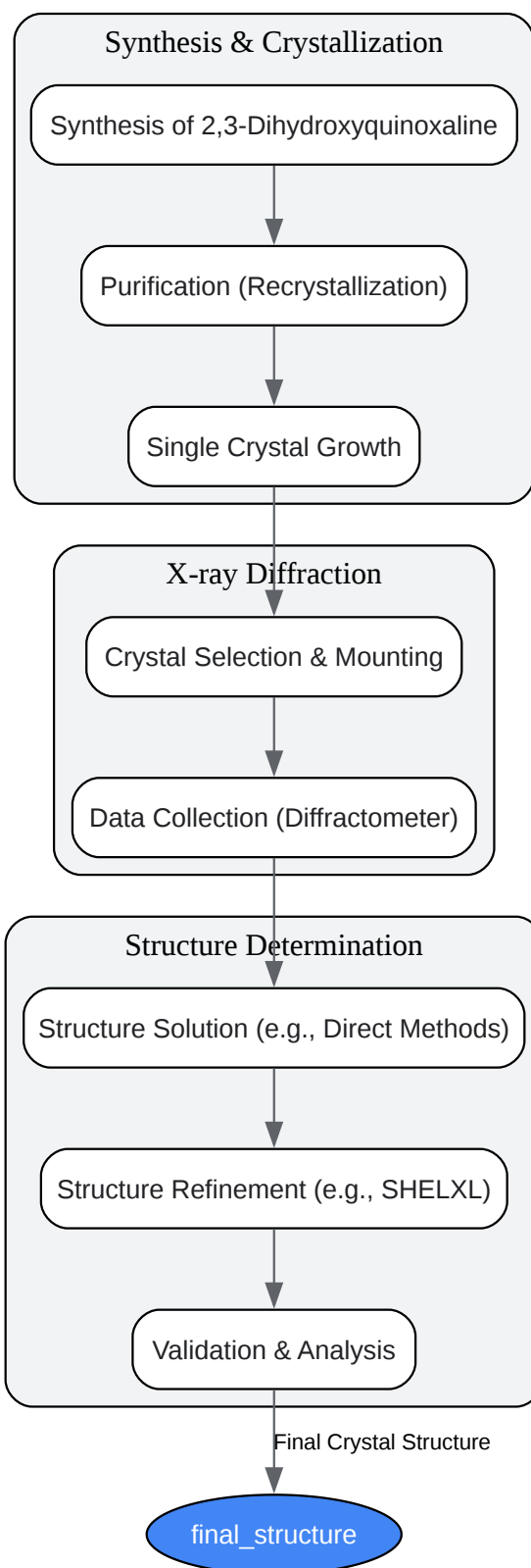
For illustrative purposes, the following table summarizes the crystallographic data for a related compound, 2,3-diphenylquinoxaline. This data provides a representative example of the crystallographic parameters determined for a quinoxaline derivative.^[2]

Parameter	Value
Compound Name	2,3-Diphenylquinoxaline
Molecular Formula	C ₂₀ H ₁₄ N ₂
Crystal System	Monoclinic
Space Group	P2 ₁ /n
Unit Cell Dimensions	
a (Å)	6.0325(3)
b (Å)	10.9516(6)
c (Å)	22.5985(13)
α (°)	90
β (°)	95.107(2)
γ (°)	90
Volume (Å ³)	1488.9(1)
Z	4

Visualizations

Experimental Workflow for Crystal Structure Analysis

The following diagram illustrates the general workflow for determining the crystal structure of a compound like **2,3-dihydroxyquinoxaline**.



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Experimental workflow for crystal structure analysis.

Molecular Structure of 2,3-Dihydroxyquinoxaline

This diagram shows the molecular structure of **2,3-dihydroxyquinoxaline**, highlighting its key functional groups.

Molecular structure of 2,3-dihydroxyquinoxaline.

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References

- 1. 2,3-Dihydroxyquinoxaline | C₈H₆N₂O₂ | CID 27491 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. researchgate.net [researchgate.net]
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